

The Role of Methyl Paraben-13C6 in Analytical Testing

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Compound Focus: Methyl Paraben-13C6

CAS No.: 1581694-95-2

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Methyl Paraben-13C6 is a stable, heavy isotope-labeled version of Methyl Paraben. Its primary use, as identified in the search results, is to serve as an **internal standard** in advanced chemical analysis [1] [2].

Stable isotopes like Carbon-13 are incorporated into the molecule, making it chemically identical to the natural compound but distinguishable by mass spectrometry. When added to a sample at a known concentration before analysis, it corrects for losses during sample preparation and matrix effects during instrument analysis, significantly improving the accuracy and reliability of quantitative data [2].

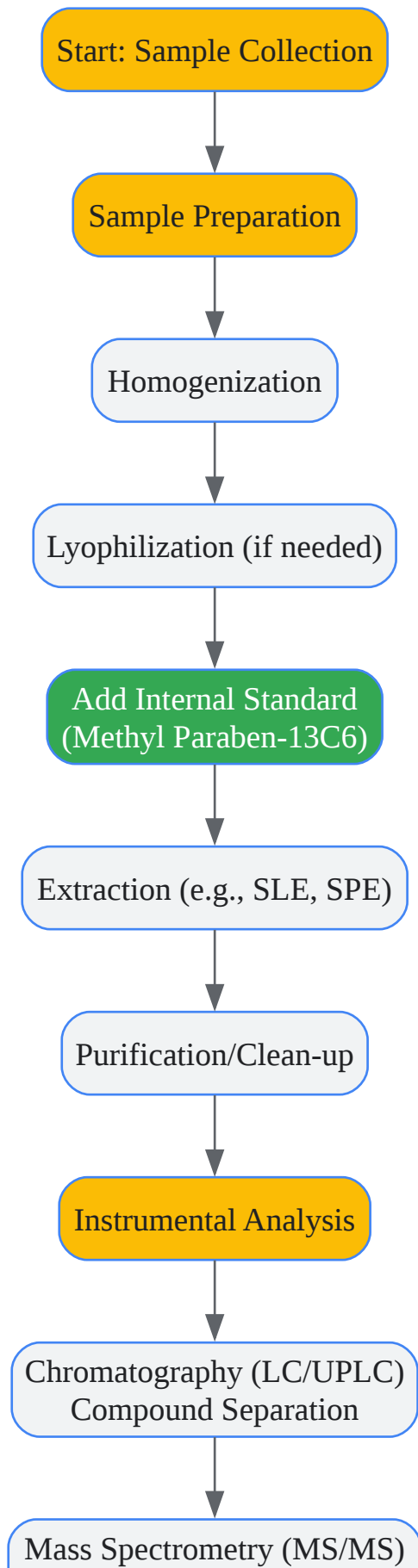
Experimental Protocols Citing Methyl Paraben-13C6

The following table summarizes how **Methyl Paraben-13C6** has been integrated into experimental methodologies from recent research:

Study Focus	Analytical Technique	Use of Methyl Paraben-13C6	Key Sample Pretreatment Steps
Analysis of parabens and BPA analogs in human urine [2]	Isotope-Dilution Ultraperformance Liquid Chromatography-Tandem Mass Spectrometry (ID-UPLC-MS/MS)	Used as a Stable Isotope-Labeled Internal Standard (SIL-ISTD) for quantification [2].	Supported Liquid Extraction (SLE) ; enzymatic deconjugation with β -glucuronidase [2].

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Determination of parabens in bat guano [3]	Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)	Listed among internal standards used for the study (PrP-13C6 and BPA-d14 were also used) [3].	Samples were lyophilized (freeze-dried) and homogenized. Analysis involved dispersive solid-phase extraction [3].
Measuring parabens in U.S. sewage sludge [4]	Liquid Chromatography-Mass Spectrometry	Used as an internal standard (13C6-MePB) for the analysis of sewage sludge [4].	Sludge samples were extracted using pressurized liquid extraction (PLE) and purified via solid-phase extraction (SPE) [4].

The workflow for these types of analyses generally follows a consistent pattern, which can be summarized as follows:



Detection & Quantification

End: Data Output

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References

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